

Personal protective equipment for handling Glyco-obeticholic acid-d5

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Compound of Interest

Compound Name: Glyco-obeticholic acid-d5

Cat. No.: B12408566

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Essential Safety and Handling of Glyco-obeticholic acid-d5

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of novel compounds like **Glyco-obeticholic acid-d5** is paramount. While a specific Safety Data Sheet (SDS) for **Glyco-obeticholic acid-d5** is not readily available, information on its non-deuterated form, Glyco-obeticholic acid, and the parent compound, Obeticholic acid, provides a foundation for safe handling protocols. **Glyco-obeticholic acid-d5** is the deuterium-labeled version of Glyco-obeticholic acid, an active metabolite of Obeticholic acid, which is a farnesoid X receptor (FXR) agonist.[1] This guide outlines the essential personal protective equipment (PPE), handling procedures, and disposal plans to minimize risk and ensure a safe laboratory environment.

It is important to note that while the available SDS for the non-deuterated Glyco-obeticholic acid does not classify the substance as hazardous, the parent drug, Obeticholic acid, has been associated with a risk of severe liver injury with incorrect dosing.[2] Therefore, a cautious approach to handling is recommended.

Personal Protective Equipment (PPE)

A risk-based approach should be taken when selecting PPE. The following table summarizes the recommended PPE for handling **Glyco-obeticholic acid-d5**.

Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield	To protect eyes from splashes. [3]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile)	To prevent skin contact.[3]
Body Protection	Laboratory coat	To protect skin and clothing.[3] [4]
Respiratory Protection	Not generally required for small quantities handled with adequate ventilation. Use a NIOSH-approved respirator if generating dust or aerosols.	To prevent inhalation, especially if the compound is in powder form.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- Ensure easy access to an eyewash station and safety shower.
- Before starting, review the available safety information for Glyco-obeticholic acid and Obeticholic acid.[5]

2. Handling the Compound:

- For Solid Form:
 - Avoid creating dust. If possible, handle in a glove box or use a powder-handling enclosure.
 - Use appropriate tools (e.g., spatulas) to handle the solid.

- For Solutions:
 - Since deuterated compounds can be sensitive to hydrogen-deuterium exchange with moisture, handle under a dry, inert atmosphere (e.g., nitrogen or argon) when possible.[6]
 - Use tightly sealed containers for storage to prevent moisture absorption.[6]
 - Avoid contact with protic solvents (e.g., water, methanol) unless they are deuterated.[6]

3. First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[3]
- In case of skin contact: Remove contaminated clothing and wash the affected area with soap and water.[3]
- If inhaled: Move the individual to fresh air. If breathing is difficult, seek medical attention.[3]
- If ingested: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]

Disposal Plan

All waste containing **Glyco-obeticholic acid-d5** should be treated as hazardous chemical waste.

1. Waste Segregation and Collection:

- Collect all solid waste (e.g., contaminated gloves, weighing paper) and solutions in a designated, properly labeled, and sealed hazardous waste container.
- The container should be clearly labeled with "Hazardous Waste" and the full chemical name: "**Glyco-obeticholic acid-d5**".

2. Storage:

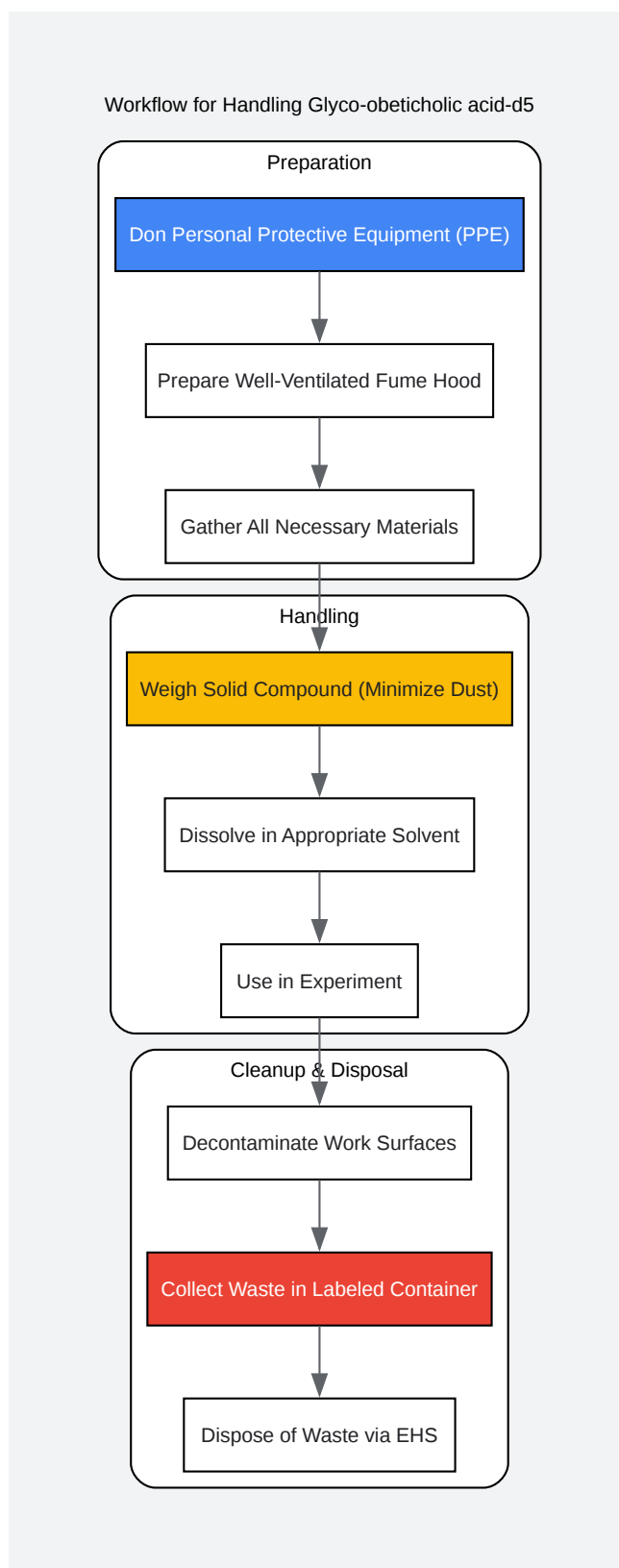
- Store the waste container in a designated and secure area, away from incompatible materials.

3. Disposal:

- Dispose of the waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.
- Do not dispose of **Glyco-obeticholic acid-d5** down the drain or in the regular trash.^[3]

Experimental Workflow

The following diagram illustrates the key steps for the safe handling of **Glyco-obeticholic acid-d5** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **Glyco-obeticholic acid-d5**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. FDA adds boxed warning to obeticholic acid label | MDedge [mdedge.com]
- 3. benchchem.com [benchchem.com]
- 4. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- 5. kmpharma.in [kmpharma.in]
- 6. benchchem.com [benchchem.com]
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